

Application Notes and Protocols for Reactions Involving Pyrophoric Ethylaluminum Dichloride

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Compound of Interest

Compound Name: Ethylaluminum dichloride

Cat. No.: B1219992

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe and effective use of **Ethylaluminum dichloride** (EADC), a pyrophoric and highly reactive Lewis acid catalyst commonly employed in organic synthesis. Due to its hazardous nature, strict adherence to the described safety and handling procedures is paramount.

Safety Precautions and Handling

Ethylaluminum dichloride is pyrophoric, meaning it can spontaneously ignite in air.^{[1][2]} It also reacts violently with water, releasing flammable and toxic gases.^{[1][3][4]} Therefore, all manipulations must be carried out under an inert atmosphere, such as dry nitrogen or argon, using specialized air-free techniques.^{[5][6][7]}

Personal Protective Equipment (PPE):

- Eye Protection: Chemical splash goggles and a face shield are mandatory.^{[2][8][9]}
- Hand Protection: Double-gloving with nitrile or neoprene gloves is recommended.^{[9][10]}
- Body Protection: A flame-resistant lab coat should be worn.^[11]
- Footwear: Closed-toe shoes are required.

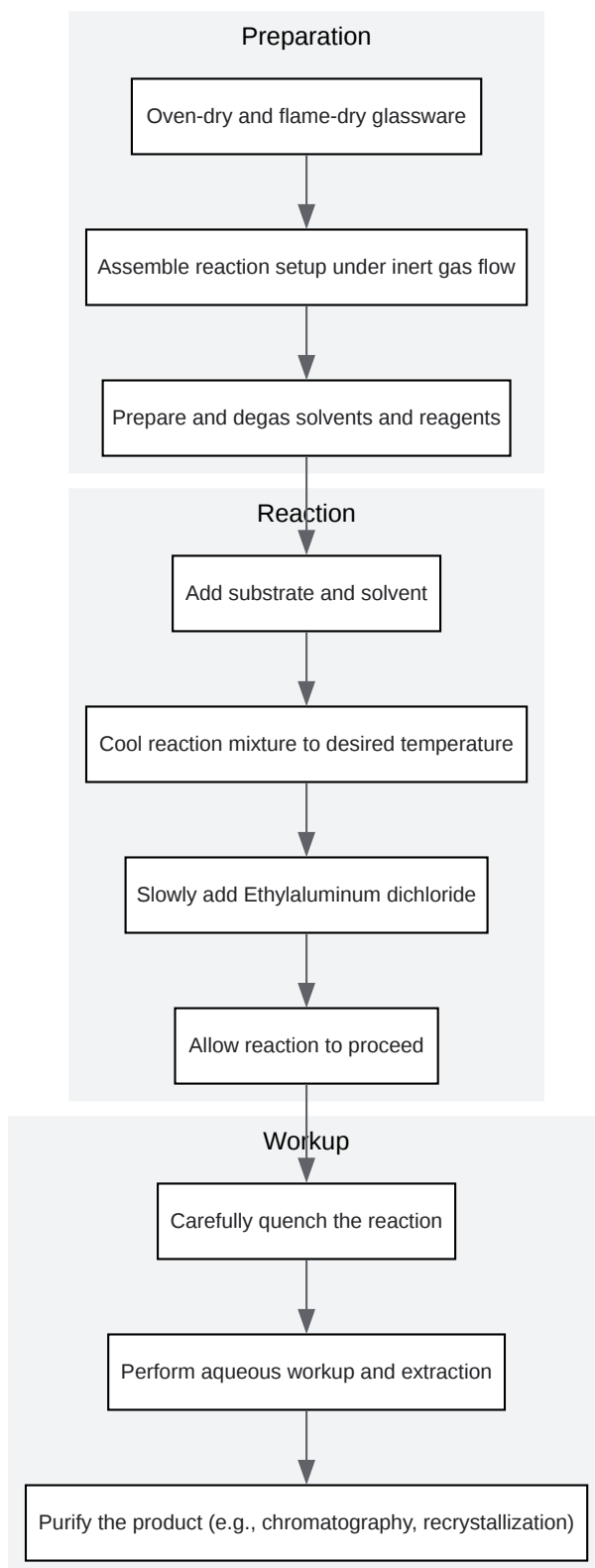
Engineering Controls:

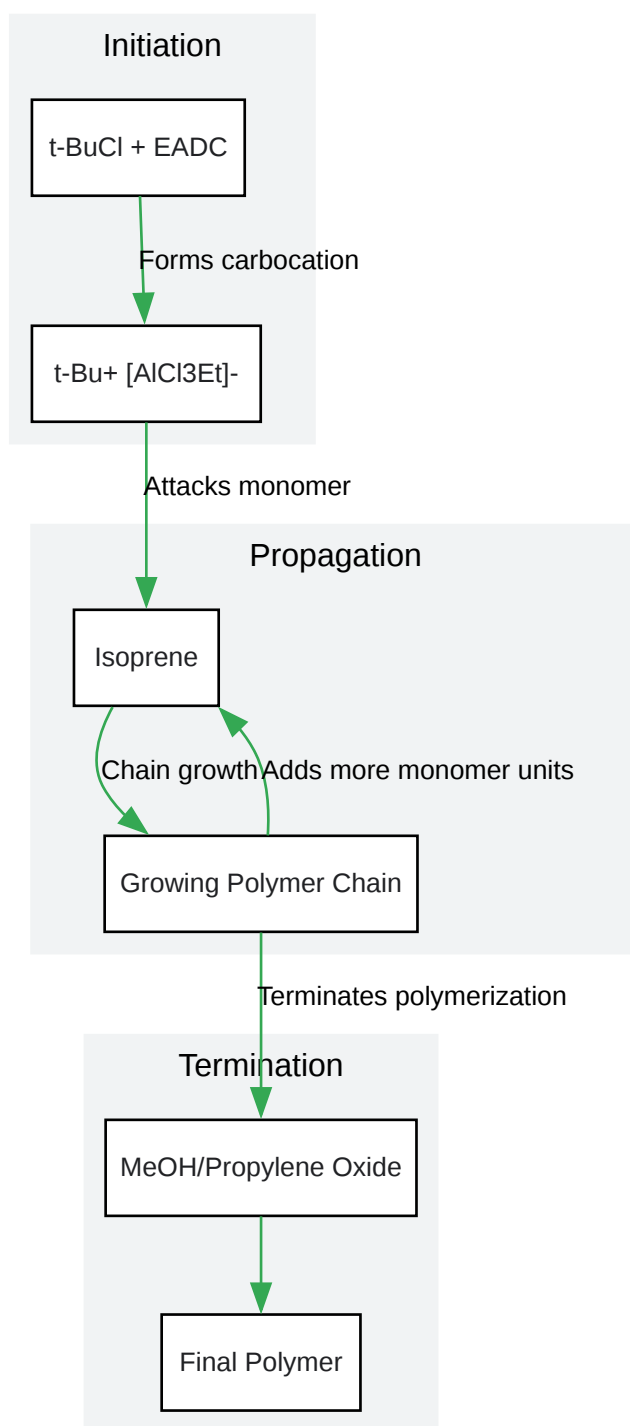
- Fume Hood: All work must be conducted in a certified chemical fume hood.[\[9\]](#)
- Inert Atmosphere: A glovebox or a Schlenk line is essential for handling EADC.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible.
[\[2\]](#)[\[9\]](#) A Class D fire extinguisher for combustible metals should be available.[\[12\]](#)

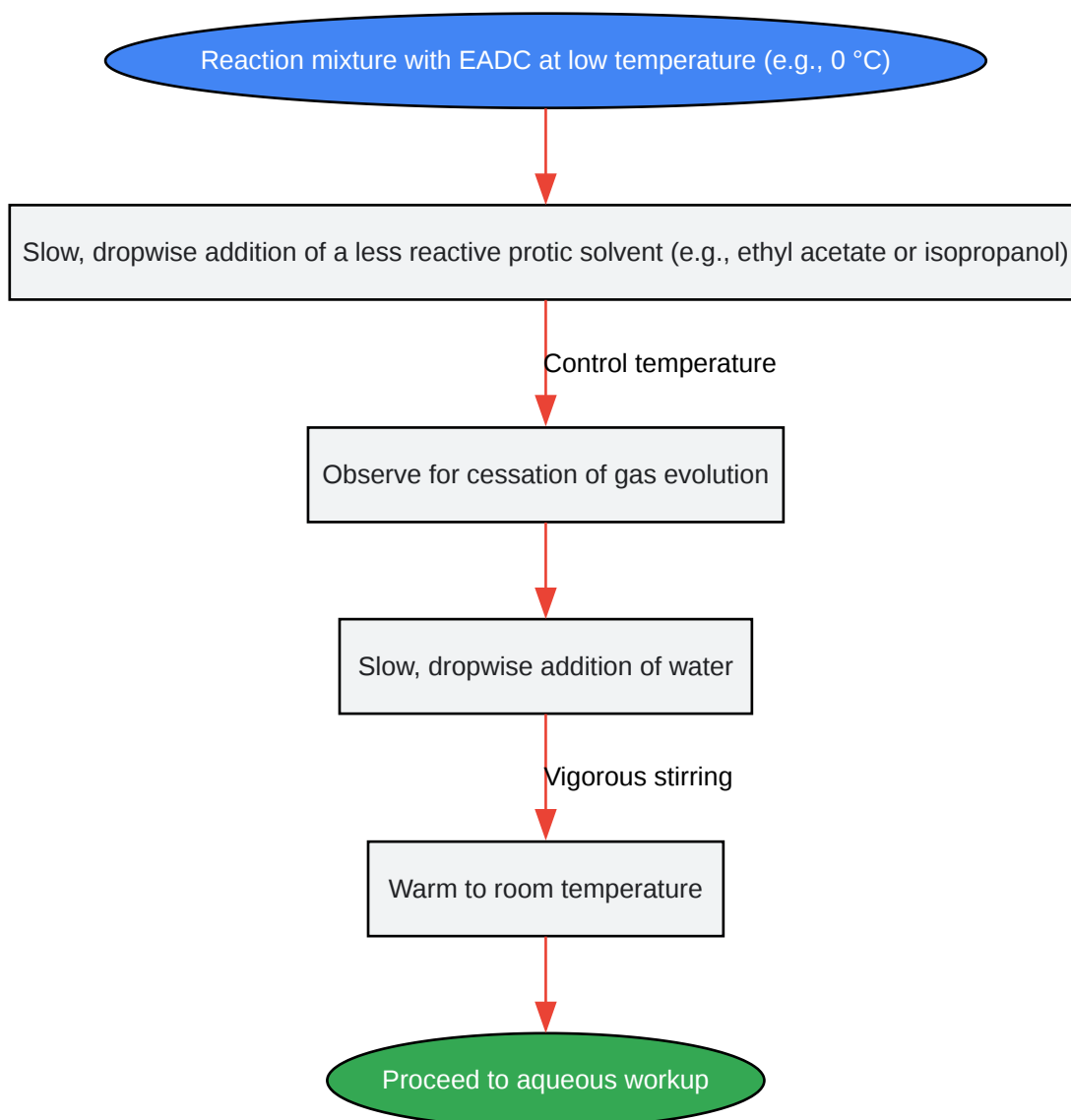
Glassware Preparation: All glassware must be oven-dried (typically at 125-140°C overnight) and cooled under a stream of inert gas to remove any adsorbed moisture.[\[5\]](#)[\[13\]](#) Assembling the apparatus while hot and flushing with nitrogen is a common practice.[\[13\]](#)

General Experimental Workflow

The general workflow for a reaction involving EADC involves the careful preparation of the reaction setup under an inert atmosphere, followed by the reaction itself, and finally, a controlled quenching and workup procedure.







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